

# A systematic review and meta-analysis of the DCDQ's diagnostic accuracy

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## Compound of Interest

Compound Name: DCDQ

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## An Objective Comparison of the Developmental Coordination Disorder Questionnaire's (DCDQ) Diagnostic Accuracy

For researchers, scientists, and drug development professionals invested in neurodevelopmental disorders, the accurate identification of individuals with Developmental Coordination Disorder (DCD) is paramount for effective intervention and clinical trial recruitment. The Developmental Coordination Disorder Questionnaire (DCDQ) is a widely utilized parent-reported screening tool designed for this purpose.<sup>[1][2]</sup> This guide provides a systematic review and meta-analysis of the DCDQ's diagnostic accuracy, comparing it with other available screening instruments, supported by experimental data.

## The DCDQ: An Overview

The DCDQ is a 15-item questionnaire completed by parents to screen for motor coordination difficulties in children aged 5 to 15 years.<sup>[2][3]</sup> It assesses a child's motor performance in everyday functional activities and is designed to identify children who may have DCD.<sup>[4]</sup> A revised version, the DCDQ'07, was developed to extend the age range and improve clarity.<sup>[2][5]</sup>

## Systematic Review and Meta-Analysis of DCDQ's Diagnostic Accuracy

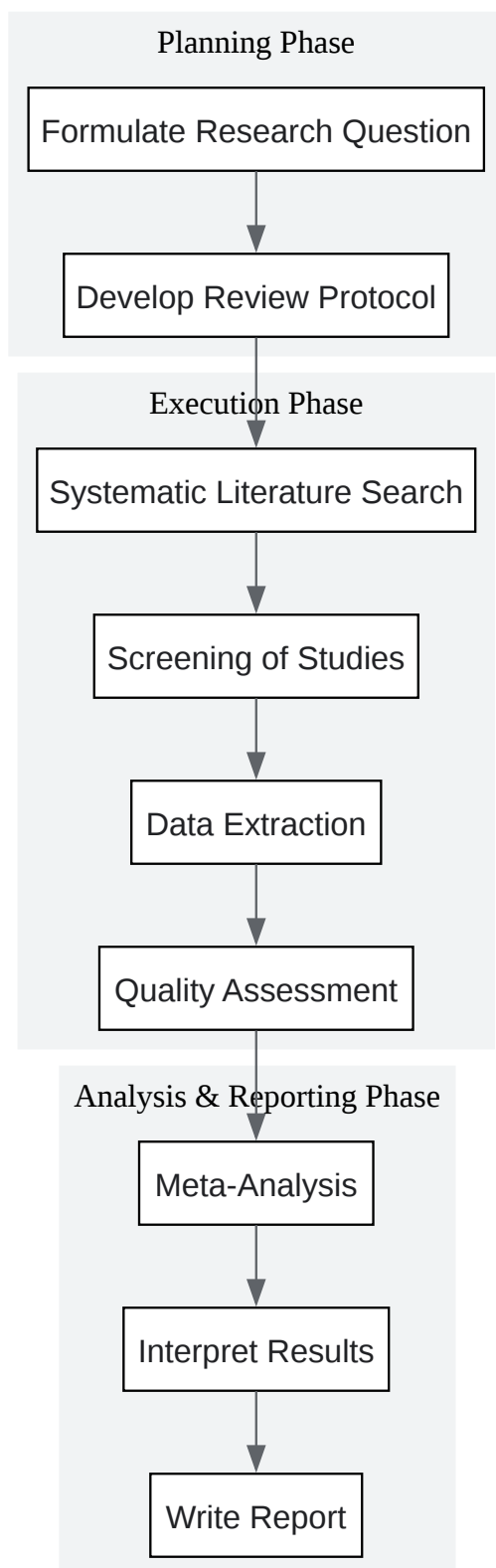
A recent systematic review and meta-analysis evaluated the predictive validity and diagnostic accuracy of the **DCDQ**.<sup>[1]</sup> The study synthesized data from 27 individual studies, providing a comprehensive overview of the questionnaire's performance.<sup>[1]</sup>

## Experimental Protocol of the Meta-Analysis

The systematic review and meta-analysis were conducted following a rigorous protocol to ensure comprehensive and unbiased results.<sup>[1]</sup>

- **Literature Search:** A systematic search was performed across four major electronic databases: MEDLINE, Embase, CINAHL, and PsycArticles.<sup>[1]</sup>
- **Inclusion Criteria:** Studies were included if they investigated the predictive validity of the **DCDQ** for identifying motor skill problems in children.
- **Data Extraction:** Key data points, including sensitivity, specificity, and other diagnostic accuracy measures, were extracted from the selected studies.
- **Statistical Analysis:** The sensitivity and specificity of the **DCDQ** were assessed using summary receiver operating characteristic (sROC) curves. Subgroup analyses were performed based on the **DCDQ** version (original vs. revised), the reference standard used for diagnosis (e.g., DSM criteria), and the type of population studied (clinical vs. general population).<sup>[1]</sup>

Below is a diagram illustrating the typical workflow of a systematic review and meta-analysis.



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